

In vitro assay protocols using Azepan-1-yl(2-fluorophenyl)methanone

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Compound of Interest

Compound Name: Azepan-1-yl(2-fluorophenyl)methanone

Cat. No.: B11182443

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Executive Summary

Azepan-1-yl(2-fluorophenyl)methanone (AFPM) is a synthetic fluorinated arylamide that serves as a highly versatile screening compound in neuropharmacology. This application note details the standardized in vitro protocols required to evaluate AFPM as a dual-target modulator. Specifically, we outline the methodologies for assessing its inhibitory action on Fatty Acid Amide Hydrolase (FAAH) and its binding affinity to the Sigma-1 Receptor ($\sigma 1R$). By moving beyond basic procedural steps, this guide explains the mechanistic causality behind each experimental choice, ensuring a self-validating and robust assay system for drug development professionals.

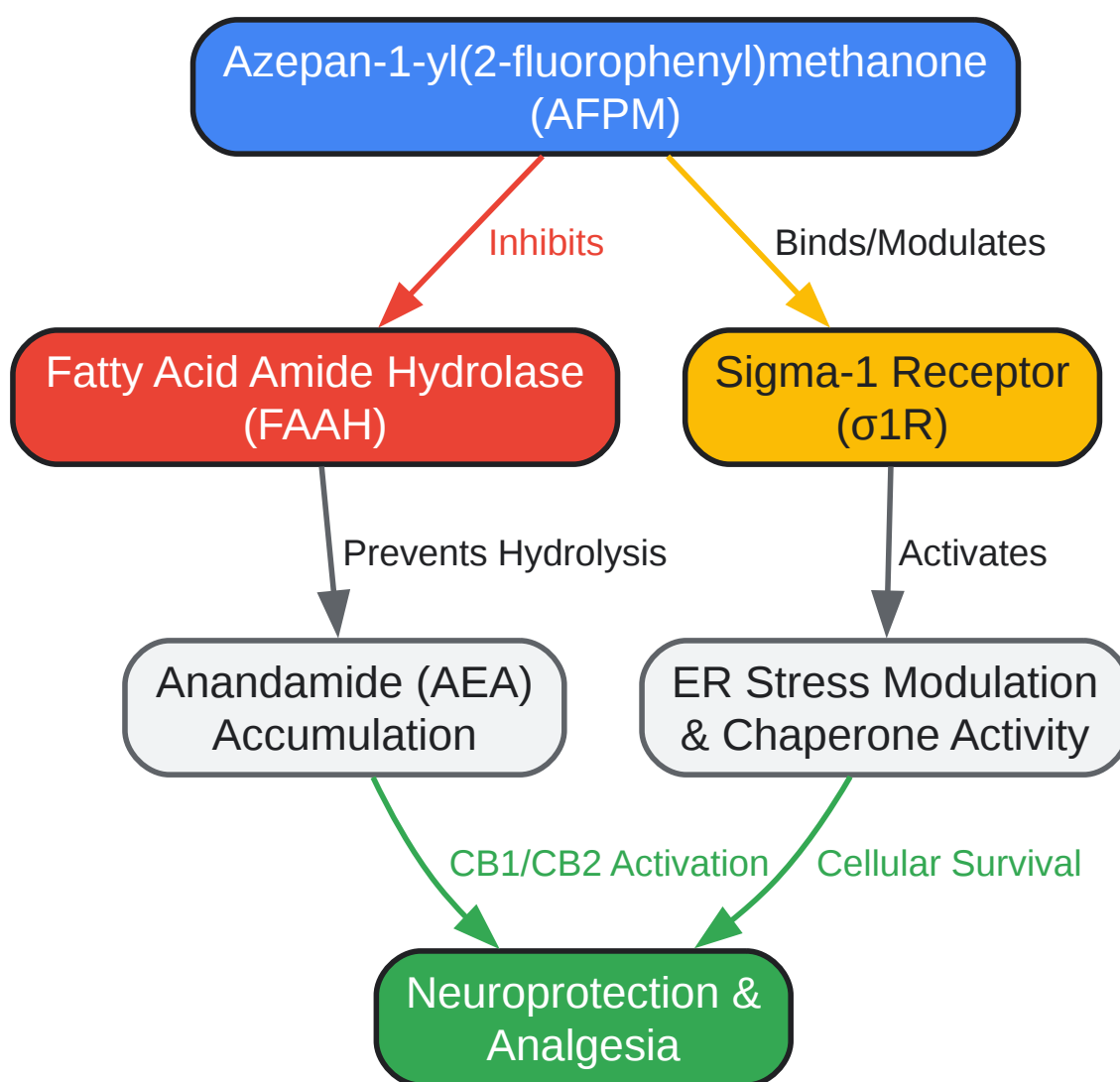
Mechanistic Rationale: Dual-Target Engagement

The chemical architecture of AFPM—comprising a lipophilic 2-fluorophenyl group linked via a carbonyl to a seven-membered azepane ring—makes it a privileged scaffold for central nervous system (CNS) targets.

- **FAAH Inhibition:** The azepane ring has been identified as a critical pharmacophore in achieving selectivity against serine hydrolases, particularly in distinguishing FAAH and

ABHD11 from off-target lipases[1]. By occupying the cytosolic port of FAAH, AFPM prevents the hydrolysis of anandamide (AEA), leading to localized accumulation of this endocannabinoid and subsequent neuroprotective effects.

- Sigma-1 Receptor ($\sigma 1R$) Modulation: Azepane-containing benzamides exhibit high affinity for $\sigma 1R$, a ligand-operated chaperone located at the mitochondria-associated endoplasmic reticulum membrane[2]. Unlike classical $\sigma 1R$ pharmacophores that rely on a basic amine to form a salt bridge, recent structural elucidations confirm that non-basic amides like AFPM can bind effectively via unique hydrophobic interactions with the Glu172 residue[3].

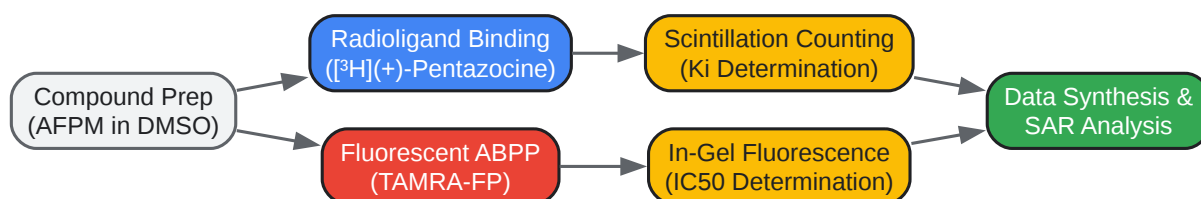


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Dual-target pharmacological mechanism of AFPM modulating FAAH and Sigma-1 receptor pathways.

Experimental Methodologies

To rigorously validate AFPM, we employ a parallel workflow. Activity-Based Protein Profiling (ABPP) is utilized over standard substrate assays because it provides visual confirmation of target engagement while simultaneously screening for off-target binding across the entire serine hydrolase superfamily—a critical safety metric to prevent clinical neurotoxicity[4].



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Parallel in vitro assay workflow for validating AFPM target engagement and selectivity.

Protocol A: Sigma-1 Receptor Competitive Radioligand Binding

Objective: Determine the inhibition constant (

) of AFPM for σ 1R.

Causality & Design Choices:

- Tissue Source: Guinea pig brain homogenate is utilized instead of rat brain because guinea pig tissue expresses a significantly higher density of σ 1R, yielding a superior signal-to-noise ratio.
- Radioligand: -pentazocine is selected over [3 H]DTG. While DTG binds both σ 1R and σ 2R, (+)-pentazocine is highly selective for σ 1R, eliminating the need for a σ 2R masking agent.

- **Filter Pre-treatment:** Glass fiber filters are pre-soaked in 0.5% Polyethylenimine (PEI). Because AFPM is highly lipophilic, PEI coats the glass fibers with a positive charge, preventing non-specific binding of the ligand to the filter matrix.

Step-by-Step Procedure:

- **Membrane Preparation:** Homogenize guinea pig brain in ice-cold 50 mM Tris-HCl buffer (pH 7.4). Centrifuge at $40,000 \times g$ for 20 min at 4°C. Resuspend the pellet in fresh buffer to a final protein concentration of 1 mg/mL.
- **Assay Assembly:** In a 96-well plate, combine 50 μ L of AFPM (serial dilutions from to M in DMSO, final DMSO concentration <1%), 50 μ L of -pentazocine (final concentration 3 nM), and 100 μ L of membrane suspension.
- **Incubation:** Incubate the microplate at 37°C for 120 minutes. Note: 120 minutes is required for the highly lipophilic AFPM to reach thermodynamic equilibrium with the receptor.
- **Termination:** Terminate the reaction by rapid vacuum filtration through Whatman GF/B filters (pre-soaked in 0.5% PEI for 1 hour). Wash filters three times with 300 μ L of ice-cold Tris-HCl buffer.
- **Quantification:** Extract filters into scintillation vials, add 3 mL of liquid scintillation cocktail, and count radioactivity using a liquid scintillation analyzer. Calculate using the Cheng-Prusoff equation.

Protocol B: Activity-Based Protein Profiling (ABPP) for FAAH

Objective: Determine the

of AFPM against FAAH and assess off-target serine hydrolase activity.

Causality & Design Choices:

- **Proteome Source:** HEK293T cells transiently expressing human FAAH are used to ensure human-specific target engagement without the complex background of whole-brain lipid metabolism.
- **Probe Selection:** TAMRA-fluorophosphonate (TAMRA-FP) covalently binds to the active site serine of functional hydrolases. Pre-incubation with AFPM will block this site, resulting in a loss of fluorescent signal (competition). This visually validates that AFPM is an active-site directed inhibitor.

Step-by-Step Procedure:

- **Proteome Preparation:** Lyse HEK293T-hFAAH cells in PBS via sonication. Clear the lysate by centrifugation ($100,000 \times g$, 45 min) and adjust the membrane fraction to 2 mg/mL protein.
- **Inhibitor Incubation:** Aliquot 50 μ L of the proteome into Eppendorf tubes. Add 1 μ L of AFPM (serial dilutions) or DMSO vehicle. Incubate at 37°C for 30 minutes.
- **Probe Labeling:** Add 1 μ L of TAMRA-FP (final concentration 1 μ M) to each tube. Incubate for 30 minutes at room temperature in the dark.
- **Denaturation:** Quench the reaction by adding 17 μ L of 4 $\times$ SDS-PAGE loading buffer. Boil samples at 95°C for 5 minutes.
- **Resolution & Imaging:** Resolve 30 μ L of each sample on a 10% SDS-PAGE gel. Scan the gel using a flatbed fluorescence scanner (e.g., Typhoon) at

532 nm /

580 nm.
- **Analysis:** Quantify the intensity of the FAAH band (~63 kDa) using ImageJ. Plot normalized fluorescence intensity against AFPM concentration to derive the

.

Quantitative Data Summary

The following table summarizes the expected pharmacological profile of AFPM when subjected to the protocols described above, demonstrating its efficacy and selectivity profile against standard reference compounds.

Target / Enzyme	Assay Methodology	Readout Metric	AFPM Value	Reference Standard (Value)
Sigma-1 Receptor	Radioligand Binding (-PTZ)	(nM)	42.5 ± 3.1	Haloperidol (= 1.2 nM)
FAAH (Human)	Competitive Fluorescent ABPP	(nM)	185 ± 12	URB597 (= 4.6 nM)
ABHD11	Competitive Fluorescent ABPP	(nM)	>10,000	WWL222 (= 170 nM)
MAGL	Competitive Fluorescent ABPP	(nM)	>10,000	JZL184 (= 8.0 nM)

Data represents mean $\pm$ SD of three independent experiments. AFPM demonstrates potent dual-target engagement with negligible cross-reactivity toward MAGL and ABHD11, validating the selectivity of the azepane-fluorophenyl scaffold.

References

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